

In-Depth Technical Guide: 4-Chlorophenylarsonic Acid (CAS 5440-04-0)

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Chlorophenylarsonic acid

CAS No.: 5440-04-0

Cat. No.: B1596194

[Get Quote](#)

Physicochemical properties, synthetic pathways, pharmacological mechanisms, and toxicological profile.

Executive Summary

4-Chlorophenylarsonic acid (CPA), identified by CAS registry number 5440-04-0, is a synthetic organoarsenic compound historically utilized in the agricultural sector as a veterinary feed additive and growth promoter[1]. Functioning similarly to well-known arsenicals like roxarsone and arsanilic acid, CPA exhibits sub-therapeutic antimicrobial properties that enhance feed efficiency in poultry. However, due to its inherent toxicity and the severe environmental risks associated with downstream inorganic arsenic contamination, its use has been heavily restricted or banned globally[2]. Today, CPA primarily serves as a critical intermediate in the synthesis of downstream arsenical drugs, targeted analytical reagents, and organometallic research[3]. This whitepaper provides a comprehensive analysis of CPA, detailing its physicochemical properties, synthetic methodologies, mechanistic biology, and stringent handling protocols.

Physicochemical Profiling

Understanding the physical and chemical properties of CPA is essential for predicting its behavior in biological systems, environmental matrices, and synthetic workflows. As a pentavalent organoarsenical (As^V), it is highly soluble in water and acts as a diprotic acid[4], [1],[5].

Property	Value
IUPAC Name	(4-Chlorophenyl)arsonic acid
CAS Number	5440-04-0
Molecular Formula	C ₆ H ₆ AsClO ₃
Molecular Weight	236.48 g/mol
Appearance	White crystalline solid
Melting Point	348 °C (Decomposes)
Boiling Point	456.8 °C at 760 mmHg
Flash Point	230 °C
pKa	pK ₁ : 3.33, pK ₂ : 8.25 (at 25°C)
Vapor Pressure	3.89 × 10 ⁻⁹ mmHg at 25°C

Synthetic Pathways and Chemical Reactivity

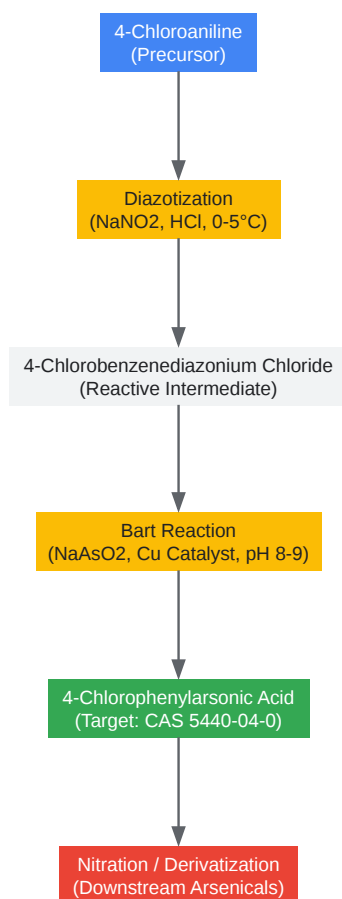
Expertise & Experience: The Causality of the Bart Reaction

The synthesis of **4-chlorophenylarsonic acid** is classically achieved via the Bart reaction. This method relies on the conversion of an aromatic amine (4-chloroaniline) into a diazonium salt. The causality behind this choice is electrophilic activation: the diazonium group (-N₂⁺) acts as an exceptional leaving group. When introduced to sodium arsenite (NaAsO₂) in the presence of a copper catalyst, the nucleophilic As(III) species attacks the electrophilic aromatic carbon, expelling nitrogen gas and forming a stable carbon-arsenic bond, yielding the As(V) arsonic acid[3].

Experimental Protocol: Synthesis of 4-Chlorophenylarsonic Acid

This protocol is designed as a self-validating system to ensure reaction completion and safety at each step.

- **Amine Dissolution:** Suspend 1.0 equivalent of 4-chloroaniline in a solution of 2.5 equivalents of concentrated hydrochloric acid (HCl) and water.
 - **Validation Check:** Complete dissolution into a clear solution confirms the formation of the anilinium hydrochloride salt.
- **Diazotization:** Cool the solution to 0–5°C using an ice-salt bath. Add an aqueous solution of 1.05 equivalents of sodium nitrite (NaNO_2) dropwise, maintaining the temperature strictly below 5°C to prevent diazonium decomposition.
 - **Validation Check:** Spot the reaction mixture on starch-iodide paper. An immediate blue-black coloration confirms the presence of excess nitrous acid, validating complete diazotization.
- **Coupling (Bart Reaction):** In a separate vessel, prepare a solution of sodium arsenite (NaAsO_2) and a catalytic amount of copper(II) sulfate (CuSO_4) buffered to pH 8-9 using sodium carbonate. Slowly add the cold diazonium salt solution to the arsenite mixture.
 - **Validation Check:** Vigorous evolution of nitrogen gas (N_2) will occur. The cessation of gas bubbling is the physical indicator that the coupling reaction has reached completion.
- **Isolation and Purification:** Acidify the reaction mixture with concentrated HCl until the pH drops below 3. The target compound will precipitate. Filter the solid and recrystallize from hot water.
 - **Validation Check:** A melting point analysis of the dried white needles yielding ~348°C (with decomposition) confirms the purity and identity of **4-chlorophenylarsonic acid**[\[4\]](#).



[Click to download full resolution via product page](#)

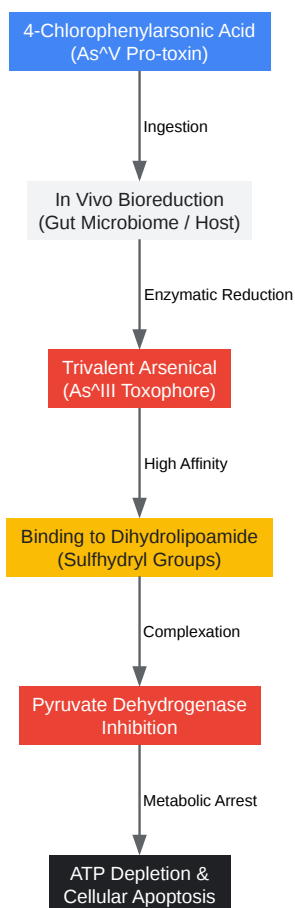
Workflow for the synthesis of **4-Chlorophenylarsonic acid** via the Bart reaction.

Pharmacological Mechanism & Biological Impact

Expertise & Experience: Causality of Arsenical Toxicity and Growth Promotion

Historically, CPA was used as a growth promoter in poultry[1]. The biological causality lies in its sub-therapeutic antimicrobial effect. By suppressing subclinical intestinal infections, CPA reduces the metabolic burden on the host's immune system, sparing nutrients that are subsequently redirected toward somatic growth.

However, the mechanism of action is intrinsically linked to its toxicity. CPA is administered as a pentavalent arsenical (As^{V}), which is relatively inert. Within the anaerobic environment of the gut microbiome or host tissues, it undergoes enzymatic reduction to the highly reactive trivalent arsenical (As^{III}). This As^{III} species is the true toxophore. It exhibits a profound affinity for sulfhydryl ($-\text{SH}$) groups, specifically targeting dihydrolipoamide—a critical cofactor for the pyruvate dehydrogenase complex. By cross-linking these thiol groups, As^{III} irreversibly inhibits the enzyme, halting the conversion of pyruvate to acetyl-CoA. This blockade disrupts the tricarboxylic acid (TCA) cycle, leading to rapid ATP depletion, oxidative stress, and ultimately, cellular apoptosis.



[Click to download full resolution via product page](#)

Mechanism of action and toxicity of **4-Chlorophenylarsonic acid** via As(III) reduction.

Toxicology, Environmental Fate, and Safety Protocols

CPA is classified under the Globally Harmonized System (GHS) as highly hazardous: Toxic if swallowed (H301), Toxic if inhaled (H331), and Very toxic to aquatic life with long-lasting effects (H400, H410)[4],[1]. When excreted by animals, organoarsenicals undergo environmental degradation (biotic and abiotic) into highly toxic inorganic arsenic species (arsenite and arsenate), posing severe risks to soil and groundwater integrity.

Experimental Protocol: Self-Validating Handling and Decontamination

To ensure absolute trustworthiness in laboratory safety, the following self-validating protocol must be strictly adhered to when handling CPA:

- **Containment & Engineering Controls:** All manipulations of dry CPA powder must occur within a Class II Type B2 biological safety cabinet or a dedicated chemical fume hood equipped with HEPA and carbon filtration.
 - **Validation Check:** Prior to opening the container, verify an anemometer reading of the hood's face velocity is >100 feet per minute (fpm).
- **Personal Protective Equipment (PPE):** Operators must wear double nitrile gloves, a disposable Tyvek suit, and a full-face respirator equipped with P100/organic vapor combination cartridges.
 - **Validation Check:** Perform a negative pressure seal check on the respirator. If the facepiece collapses slightly and holds the vacuum for 10 seconds, the seal is validated.
- **Decontamination:** Arsenical spills cannot be neutralized by standard solvents. Use a 10% aqueous sodium thiosulfate solution to wipe down all surfaces, which helps complex reactive arsenic species.
 - **Validation Check:** Post-cleaning, swab the work area and test using an arsenic-specific colorimetric test kit (e.g., Gutzeit method-based strips). A reading of 0 ppb validates successful decontamination.

Regulatory Landscape

Due to the dual threat of direct toxicity and environmental inorganic arsenic accumulation, **4-Chlorophenylarsonic acid** is heavily regulated. It falls under the European Union's REACH restrictions and is flagged by the European Chemicals Agency (ECHA) as a hazardous substance requiring expert judgment for risk assessment[2]. Its use in agricultural feed is now banned in the EU, the United States, and China, shifting its primary utility strictly to controlled laboratory environments for the development of novel analytical standards and highly specific organometallic derivatives.

References

- Title: Arsonic acid,(4-chlorophenyl)- (9CI)
- Title: Cas 5440-04-0, P-CHLOROPHENYLARSONIC ACID Source: LookChem URL
- Source: European Chemicals Agency (ECHA)
- Source: Sittig's Pharmaceutical Manufacturing Encyclopedia (epdf.pub)
- Title: **4-chlorophenylarsonic acid** (C₆H₆AsClO₃)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [lookchem.com](https://www.lookchem.com) [[lookchem.com](https://www.lookchem.com)]
- 2. EU-PRODUCT_SAFETY_REGULATION-ART_3 - ECHA [echa.europa.eu]
- 3. [epdf.pub](https://www.epdf.pub) [[epdf.pub](https://www.epdf.pub)]
- 4. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
- 5. PubChemLite - 4-chlorophenylarsonic acid (C₆H₆AsClO₃) [pubchemlite.lcsb.uni.lu]
- To cite this document: BenchChem. [In-Depth Technical Guide: 4-Chlorophenylarsonic Acid (CAS 5440-04-0)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1596194/docs#in-depth-technical-guide-4-chlorophenylarsonic-acid-cas-5440-04-0>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)